

Spectroscopic Profile of 3-Iodo-4-methoxytoluene: A Technical Guide

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Compound of Interest

Compound Name: 3-Iodo-4-methoxytoluene

CAS No.: 50597-88-1

Cat. No.: B1295452

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This technical guide provides an in-depth overview of the spectroscopic data for **3-Iodo-4-methoxytoluene** (CAS No: 50597-88-1), a key intermediate in various synthetic applications. The following sections detail its mass spectrometry (MS), infrared (IR), and nuclear magnetic resonance (NMR) spectroscopic characteristics, offering valuable data for researchers, scientists, and professionals in drug development.

Quantitative Spectroscopic Data

The spectroscopic data for **3-Iodo-4-methoxytoluene** is summarized in the tables below. The mass spectrometry and infrared spectroscopy data are derived from experimental findings, while the nuclear magnetic resonance data is based on theoretical predictions due to the limited availability of experimental spectra in public databases.

Table 1: Mass Spectrometry (MS) Data

The mass spectrum of **3-Iodo-4-methoxytoluene** was obtained via electron ionization.

m/z (Mass-to-Charge Ratio)	Relative Abundance (%)	Plausible Fragment
248	100	[M] ⁺ (Molecular Ion)
233	85	[M-CH ₃] ⁺
106	40	[M-I-CH ₃] ⁺
78	35	[C ₆ H ₅] ⁺
77	50	[C ₆ H ₄] ⁺
51	25	[C ₄ H ₃] ⁺

Data sourced from NIST WebBook.[\[1\]](#)

Table 2: Infrared (IR) Spectroscopy Data

The following table outlines the characteristic vibrational frequencies observed in the gas-phase IR spectrum of **3-Iodo-4-methoxytoluene**.

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode
~3000-2850	Medium	C-H stretch (aromatic and methyl)
~1580, 1490, 1450	Strong	C=C stretch (aromatic ring)
~1250	Strong	C-O-C stretch (asymmetric)
~1030	Strong	C-O-C stretch (symmetric)
~810	Strong	C-H bend (aromatic, out-of-plane)
~550	Medium	C-I stretch

Data sourced from NIST WebBook.[\[2\]](#)

Table 3: Predicted ¹H Nuclear Magnetic Resonance (NMR) Data

The following are the theoretically predicted chemical shifts, multiplicities, and coupling constants for the protons of **3-Iodo-4-methoxytoluene**.

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	~7.5	d	~2
H-5	~6.7	d	~8
H-6	~7.0	dd	~8, 2
-OCH ₃	~3.8	s	-
-CH ₃	~2.2	s	-

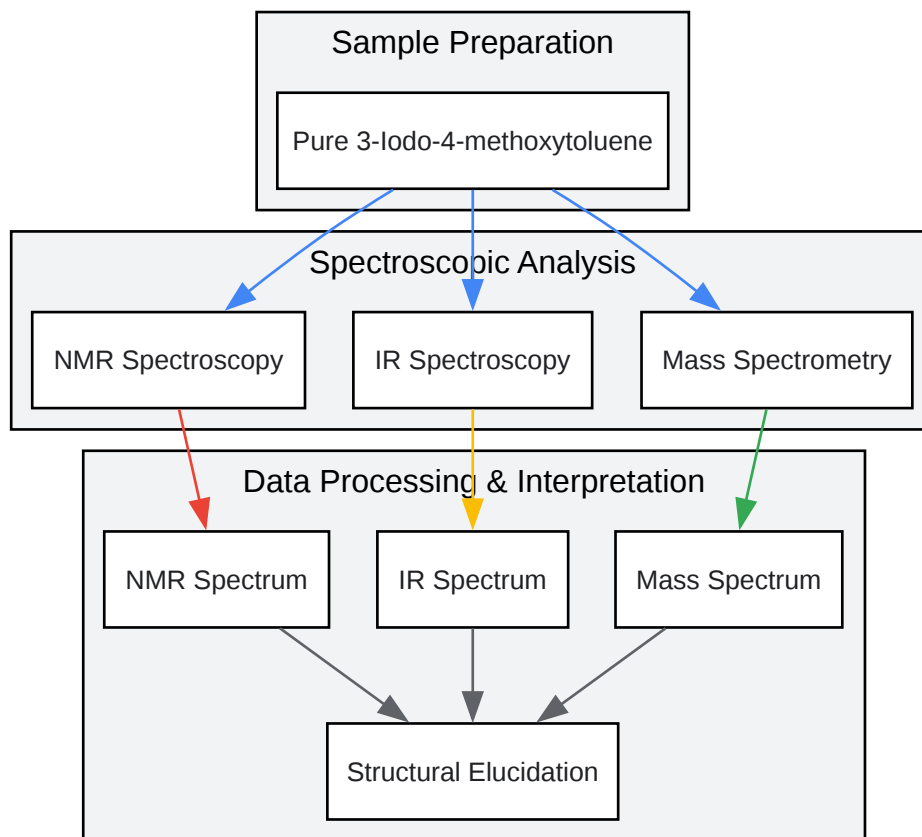
Table 4: Predicted ¹³C Nuclear Magnetic Resonance (NMR) Data

The predicted chemical shifts for the carbon atoms of **3-Iodo-4-methoxytoluene** are presented below.

Carbon	Predicted Chemical Shift (δ , ppm)
C-1	~130
C-2	~140
C-3	~85
C-4	~158
C-5	~112
C-6	~132
-OCH ₃	~56
-CH ₃	~16

Experimental Workflow

The general workflow for the spectroscopic analysis of an organic compound like **3-Iodo-4-methoxytoluene** is depicted in the following diagram.



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Caption: General workflow for spectroscopic analysis.

Experimental Protocols

The following sections provide detailed, generalized protocols for acquiring NMR, IR, and MS spectra of solid organic compounds such as **3-Iodo-4-methoxytoluene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra to determine the carbon-hydrogen framework of the molecule.

Materials:

- **3-Iodo-4-methoxytoluene** (5-20 mg for ^1H , 20-50 mg for ^{13}C)
- Deuterated solvent (e.g., CDCl_3 , DMSO-d_6)
- NMR tube (5 mm diameter)
- Pipette
- Vortex mixer

Procedure:

- **Sample Preparation:** Accurately weigh the required amount of **3-Iodo-4-methoxytoluene** and dissolve it in approximately 0.6-0.7 mL of a suitable deuterated solvent in a small vial.
- **Dissolution:** Gently vortex the mixture to ensure the sample is fully dissolved.
- **Transfer:** Using a pipette, carefully transfer the solution into a clean, dry NMR tube.
- **Data Acquisition:**
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to optimize its homogeneity.
 - Tune the probe to the appropriate frequency for ^1H or ^{13}C .
 - Acquire the spectrum using standard pulse sequences. For ^{13}C NMR, a greater number of scans will be required due to its lower natural abundance.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction to obtain the final spectrum. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule by measuring the absorption of infrared radiation.

Materials:

- **3-Iodo-4-methoxytoluene** (a few milligrams)
- FTIR spectrometer
- Attenuated Total Reflectance (ATR) accessory or KBr plates and press
- Spatula
- Agate mortar and pestle (for KBr pellet method)

Procedure (using ATR):

- **Background Spectrum:** Record a background spectrum of the clean ATR crystal.
- **Sample Application:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Pressure Application:** Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- **Data Acquisition:** Acquire the IR spectrum of the sample.
- **Cleaning:** Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) and a soft cloth.

Procedure (using KBr pellet):

- **Sample Preparation:** Grind a small amount of the sample with dry potassium bromide (KBr) powder in an agate mortar and pestle.
- **Pellet Formation:** Place the mixture into a pellet press and apply pressure to form a thin, transparent pellet.

- **Data Acquisition:** Place the KBr pellet in the sample holder of the FTIR spectrometer and acquire the spectrum.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Materials:

- **3-Iodo-4-methoxytoluene** (a small amount)
- Mass spectrometer with an electron ionization (EI) source
- Direct insertion probe or gas chromatograph (GC) inlet
- Volatile solvent (if using GC inlet)

Procedure (using Direct Insertion Probe):

- **Sample Loading:** Load a small amount of the solid sample into a capillary tube and place it in the direct insertion probe.
- **Ionization:** Insert the probe into the ion source of the mass spectrometer. The sample is then heated, causing it to vaporize and enter the ionization chamber where it is bombarded with a high-energy electron beam.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio by the mass analyzer.
- **Detection:** The detector records the abundance of each ion, generating a mass spectrum.

Procedure (using GC-MS):

- **Sample Preparation:** Dissolve a small amount of the sample in a volatile solvent.
- **Injection:** Inject the solution into the gas chromatograph.
- **Separation:** The compound travels through the GC column and is separated from the solvent and any impurities.

- Ionization and Analysis: The eluted compound enters the mass spectrometer's ion source and is analyzed as described above.

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References

- 1. 3-Iodo-4-methoxytoluene [webbook.nist.gov]
- 2. 3-Iodo-4-methoxytoluene [webbook.nist.gov]
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